

Personal protective equipment for handling D-Sedoheptulose 7-phosphate

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Compound of Interest

Compound Name: **D-Sedoheptulose 7-phosphate**

Cat. No.: **B1199694**

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Essential Safety and Handling Guide for D-Sedoheptulose 7-phosphate

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **D-Sedoheptulose 7-phosphate**. The following procedures are designed to ensure personnel safety and proper management of the substance from receipt to disposal.

Personal Protective Equipment (PPE)

While **D-Sedoheptulose 7-phosphate** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is prudent to follow standard laboratory safety protocols to minimize exposure to the chemical powder. The following personal protective equipment is recommended:

Situation	Required Personal Protective Equipment
Weighing and Aliquoting Powder	- Nitrile gloves- Laboratory coat- Safety glasses with side shields
Preparing Solutions	- Nitrile gloves- Laboratory coat- Safety glasses with side shields
General Laboratory Operations	- Nitrile gloves- Laboratory coat- Safety glasses

Operational Plan: Step-by-Step Handling Procedures

All handling of **D-Sedoheptulose 7-phosphate** should be performed in a designated laboratory area.

- Preparation and Weighing:
 - Before handling, ensure the work area is clean and uncluttered.
 - Wear the appropriate PPE as outlined in the table above.
 - To prevent inhalation of the powder, it is recommended to handle the solid form in a well-ventilated area or a chemical fume hood.
 - Use a spatula or other appropriate tool to weigh the desired amount of the compound onto weigh paper or into a suitable container.
- Solution Preparation:
 - **D-Sedoheptulose 7-phosphate** is available as different salts, such as barium or lithium salt.^[1] The solubility can vary; for example, the barium salt is soluble in PBS (pH 7.2) at 50 mg/ml.^[2]
 - When dissolving the powder, add the solvent to the solid to minimize dust formation.
 - Ensure the container is securely capped before mixing.
- Storage:
 - Store **D-Sedoheptulose 7-phosphate** in a tightly sealed container.
 - The recommended storage temperature is -20°C.^[1]

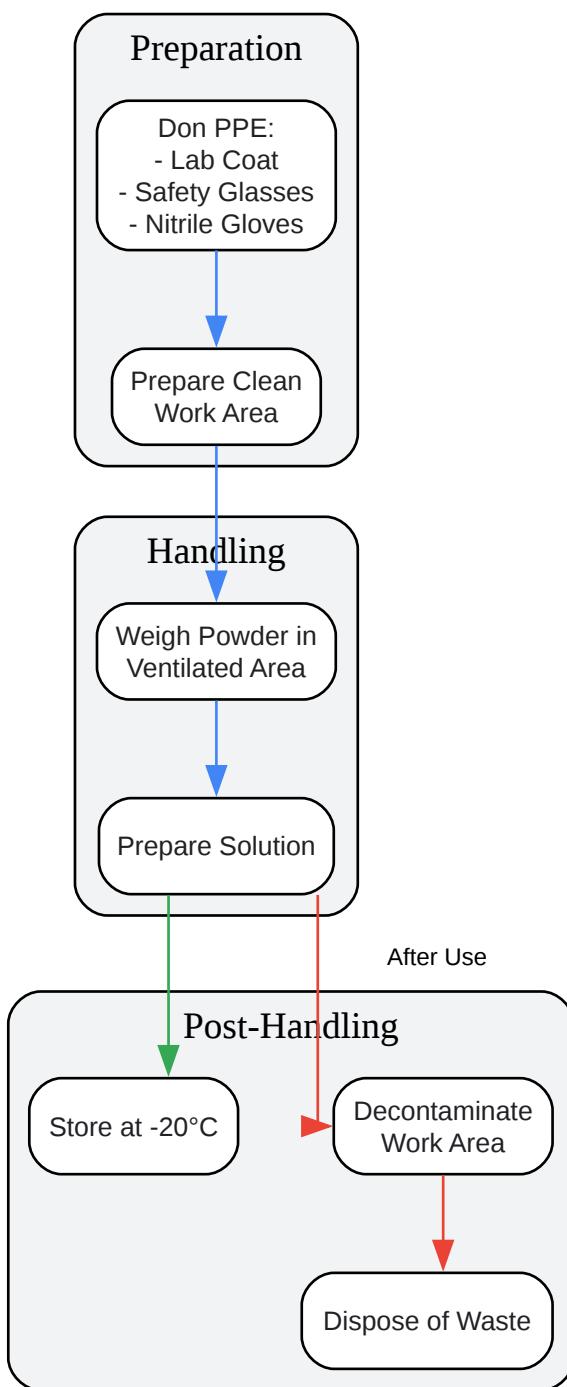
Disposal Plan

Proper disposal of **D-Sedoheptulose 7-phosphate** and associated waste is crucial to prevent environmental contamination.

- Unused **D-Sedoheptulose 7-phosphate** Powder:
 - Collect in a clearly labeled, sealed container for chemical waste.
 - Dispose of in accordance with local, state, and federal regulations.
- Contaminated Labware (e.g., pipette tips, tubes):
 - Collect in a designated chemical waste container.
 - Do not dispose of in regular trash.
- Contaminated PPE (e.g., gloves, lab coats):
 - Place in a designated chemical waste bag immediately after use.

While **D-Sedoheptulose 7-phosphate** is rated as only slightly hazardous for water, it is important not to allow the undiluted product or large quantities of it to reach ground water, water courses, or sewage systems.

Experimental Workflow

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Caption: Workflow for the safe handling of **D-Sedoheptulose 7-phosphate**.

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References

- 1. D-Sedoheptulose 7-phosphate CAS No. 2646-35-7 Sigma Aldrich [sigmaaldrich.com]
- 2. caymanchem.com [caymanchem.com]
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